

N-Nitroso-Vortioxetine Exposure: A Technical Guide to Potential Health Risks

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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For Researchers, Scientists, and Drug Development Professionals

Abstract

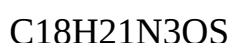
N-nitroso-vortioxetine is a potential nitrosamine impurity of the antidepressant drug vortioxetine. Nitrosamines are classified as a "cohort of concern" due to their potential carcinogenic properties. This technical guide provides a comprehensive overview of the potential health risks associated with **N-nitroso-vortioxetine** exposure, focusing on its formation, regulatory limits, and toxicological assessment. In the absence of specific toxicological data for **N-nitroso-vortioxetine**, this guide employs a read-across approach, leveraging data from structurally similar nitrosamines, to infer potential genotoxicity and carcinogenicity. This document also details relevant experimental protocols for the detection and toxicological evaluation of nitrosamine impurities, and presents key information in structured tables and diagrams to facilitate understanding and risk assessment.

Introduction

Vortioxetine is a multimodal antidepressant used in the treatment of major depressive disorder. **N-nitroso-vortioxetine** (Figure 1) is a nitrosamine drug substance-related impurity (NDSRI)

that can form from the nitrosation of the secondary amine moiety present in the vortioxetine molecule.[1][2] The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern for regulatory agencies worldwide due to their classification as probable human carcinogens.[3] This guide aims to provide a detailed technical resource for researchers and drug development professionals on the potential health risks of **N-nitroso-vortioxetine**.

Figure 1: Chemical Structure of **N-Nitroso-Vortioxetine**

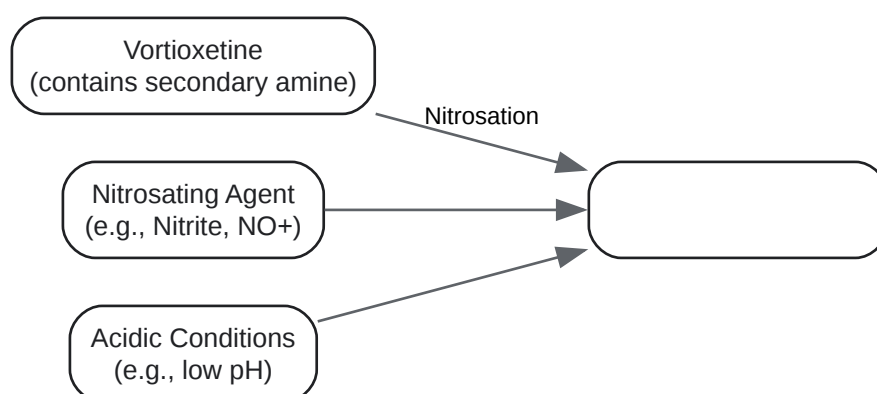


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Chemical structure of **N-nitroso-vortioxetine**.

Formation of N-Nitroso-Vortioxetine

N-nitroso-vortioxetine can be formed when vortioxetine is exposed to nitrosating agents, such as nitrite salts, under acidic conditions.[1][2] The secondary amine present in the piperazine ring of vortioxetine is susceptible to nitrosation.[4] Conditions that may promote this reaction include the presence of residual nitrites from the manufacturing process of raw materials or excipients, as well as certain storage conditions involving heat and humidity.[2]



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Logical relationship for the formation of **N-nitroso-vortioxetine**.

Regulatory Landscape and Acceptable Intake

Due to the potential carcinogenic risk of nitrosamines, regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent controls for their presence in pharmaceutical products.^{[3][5]} **N-nitroso-vortioxetine** is classified as a Potency Category 3 nitrosamine impurity by the USFDA.^{[1][6]}

Parameter	Value	Reference
Chemical Name	1-(2-((2,4-Dimethylphenyl)thio)phenyl)-4-nitrosopiperazine	^{[1][2]}
CAS Number	2925447-38-5	^[1]
Molecular Formula	C18H21N3OS	^[1]
Molecular Weight	327.45 g/mol	^[1]
USFDA Potency Category	3	^{[1][6]}
Acceptable Intake (AI) Limit	400 ng/day	^{[1][6][7]}

Toxicological Assessment: A Read-Across Approach

As of the date of this document, no specific in vitro or in vivo genotoxicity or carcinogenicity studies have been published for **N-nitroso-vortioxetine**. In such cases, a read-across approach is a scientifically accepted method for data gap filling in toxicological assessments.^[8] This involves using data from structurally similar compounds to predict the toxicity of the substance of interest.

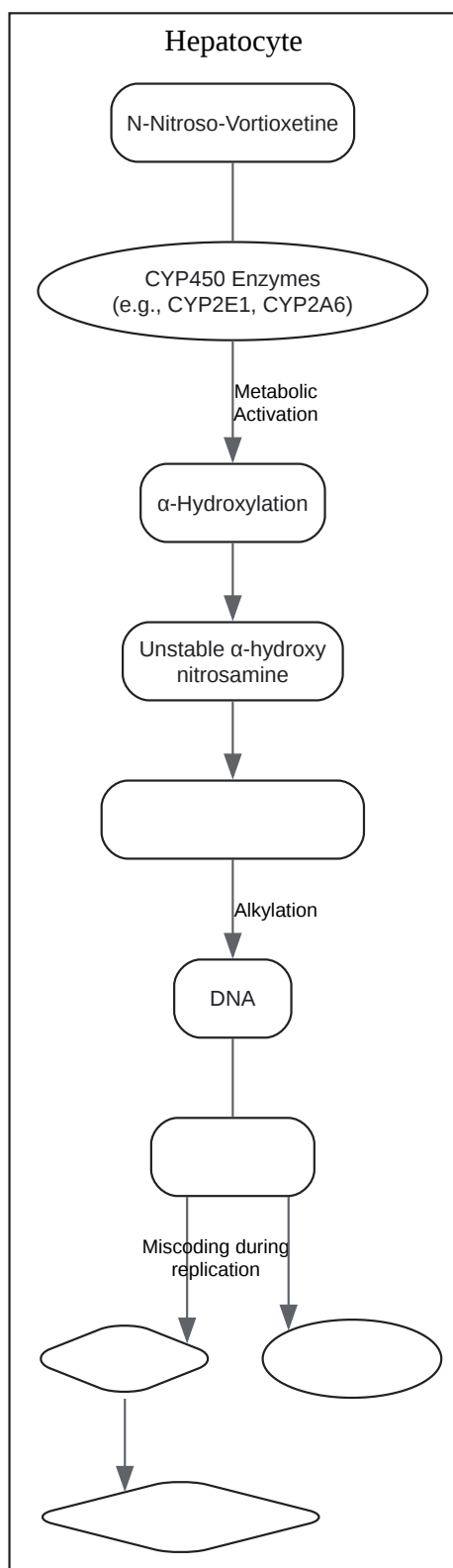
N-nitroso-vortioxetine contains an N-nitrosopiperazine moiety. Therefore, data from N-nitrosopiperazine and the closely related N-nitrosopiperidine can be used to infer its potential health risks.

Compound	Summary of Toxicological Findings	Reference
N-Nitrosopiperazine	- Carcinogenic in rats, inducing tumors in the nasal mucosa and bladder.[1] - Mutagenic in Salmonella typhimurium after metabolic activation.[7] - Suspected of causing cancer and damaging fertility or the unborn child.[9]	[1][7][9]
N-Nitrosopiperidine	- Carcinogenic in multiple animal species (mice, rats, hamsters, monkeys), inducing tumors in the liver, lung, esophagus, and respiratory system.[10] - Considered for practical purposes as if it were carcinogenic to humans.[10]	[10]

Based on this read-across assessment, it is reasonable to presume that **N-nitroso-vortioxetine** is a potentially mutagenic and carcinogenic compound that requires metabolic activation to exert its genotoxic effects.

Proposed Mechanism of Genotoxicity

The genotoxicity of most nitrosamines is initiated by metabolic activation, primarily by cytochrome P450 (CYP) enzymes.[11] This process is thought to involve the α -hydroxylation of the carbon atom adjacent to the nitroso group, leading to the formation of an unstable intermediate that ultimately generates a reactive electrophilic species (a diazonium ion). This electrophile can then form covalent adducts with DNA, which, if not repaired, can lead to mutations and potentially initiate carcinogenesis.[6][11]



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Proposed signaling pathway for **N-nitroso-vortioxetine** genotoxicity.

Experimental Protocols

Analytical Detection and Quantification

A sensitive and validated analytical method is crucial for the detection and quantification of **N-nitroso-vortioxetine** in vortioxetine drug substance and product. A published method utilizes Ultra-Fast Liquid Chromatography with Mass Spectrometry (UFLC-MS).[\[1\]](#)

Table 3: UFLC-MS Method Parameters for **N-Nitroso-Vortioxetine** Analysis[\[1\]](#)

Parameter	Specification
Instrumentation	Low-cost single quadrupole MS instrument
Column	Not specified in the abstract
Mobile Phase	Not specified in the abstract
Flow Rate	Not specified in the abstract
Detection	Mass Spectrometry (MS)
Limit of Detection (LOD)	0.660 ppm
Limit of Quantification (LOQ)	1.995 ppm
Linearity (Correlation Coefficient)	0.99964
Precision (%RSD)	1.07%
Accuracy (% Recovery)	92.42% to 104.54%

Sample Preparation:[\[1\]](#)

- Weigh and transfer 50.0 mg of the vortioxetine hydrobromide test sample into a 25 mL volumetric flask.
- Dissolve and dilute to the volume with a suitable diluent (Milli-Q water).
- Filter the solution through a 0.22 µm PVDF syringe filter.

- Collect the clear filtrate in an HPLC vial. The final test solution concentration will be approximately 2.0 mg/mL.

In Vitro Genotoxicity Assessment

While no specific data exists for **N-nitroso-vortioxetine**, the following are standard assays for evaluating the genotoxicity of nitrosamine impurities.

The Ames test is a widely used method to assess the mutagenic potential of a chemical. For nitrosamines, an "Enhanced Ames Test" is often recommended due to the requirement for metabolic activation.[\[6\]](#)

General Protocol Outline:

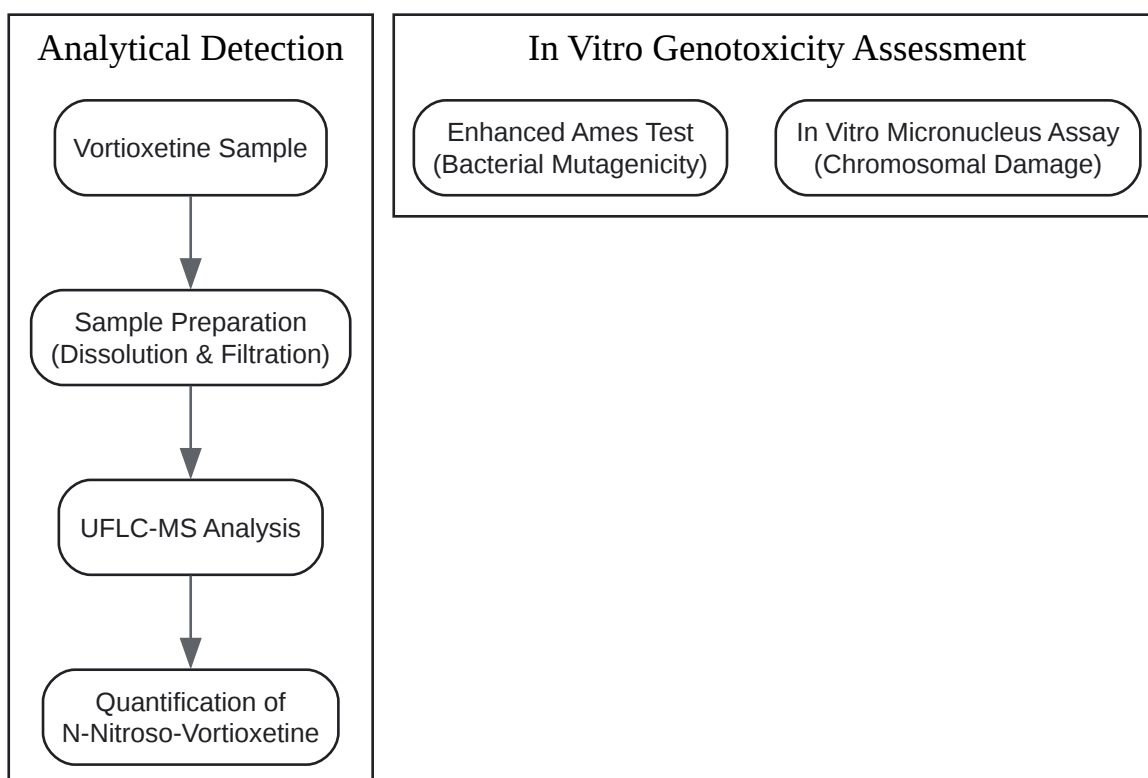
- **Tester Strains:** A panel of *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* (e.g., WP2 uvrA) are used.
- **Metabolic Activation:** A liver homogenate fraction (S9) from induced rodents (e.g., hamster or rat) is used to provide metabolic enzymes. A higher concentration of S9 (e.g., 30%) may be more effective for some nitrosamines.
- **Exposure:** The test compound is incubated with the bacterial strains in the presence and absence of the S9 mix.
- **Plating:** The treated bacteria are plated on a minimal agar medium lacking the required amino acid (e.g., histidine for *Salmonella*).
- **Incubation and Scoring:** Plates are incubated for 48-72 hours, and the number of revertant colonies (mutants that have regained the ability to synthesize the amino acid) is counted. A significant, dose-dependent increase in revertant colonies compared to the negative control indicates a mutagenic effect.

This assay detects chromosomal damage in mammalian cells. Human lymphoblastoid TK6 cells or metabolically competent HepaRG cells are commonly used.[\[12\]](#)

General Protocol Outline:

- **Cell Culture:** TK6 or HepaRG cells are cultured under standard conditions.

- **Treatment:** Cells are exposed to various concentrations of the test substance for a defined period (e.g., 4 or 24 hours) with and without metabolic activation (S9).
- **Cytokinesis Block:** Cytochalasin B is added to block cell division at the binucleate stage.
- **Harvesting and Staining:** Cells are harvested, fixed, and stained with a DNA-specific dye (e.g., DAPI or propidium iodide).
- **Scoring:** The frequency of micronuclei (small, extranuclear bodies containing chromosome fragments or whole chromosomes) in binucleated cells is scored using microscopy or flow cytometry. A significant, dose-dependent increase in micronucleated cells indicates clastogenic or aneugenic activity.



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General experimental workflow for the assessment of **N-nitroso-vortioxetine**.

Conclusion

N-nitroso-vortioxetine is a potential genotoxic impurity that requires careful monitoring and control in vortioxetine-containing pharmaceutical products. Although direct toxicological data for this specific compound are not currently available, a read-across assessment based on structurally related nitrosamines suggests a potential for mutagenicity and carcinogenicity. The established acceptable intake limit of 400 ng/day provides a regulatory benchmark for risk management. The analytical and toxicological methodologies outlined in this guide provide a framework for the detection, quantification, and hazard assessment of **N-nitroso-vortioxetine**, ensuring patient safety and regulatory compliance. Further research, including specific in vitro and in vivo studies on **N-nitroso-vortioxetine**, is warranted to provide a more definitive characterization of its toxicological profile.

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